

Cefmepidium Chloride: Structural Architecture and Pharmacological Profiling

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Compound of Interest

Compound Name: Cefmepidium

CAS No.: 745749-33-1

Cat. No.: B12647437

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Executive Summary

Cefmepidium chloride (CAS: 107452-79-9) is a semi-synthetic, broad-spectrum cephalosporin antibiotic characterized by a unique structural hybridization. It combines the highly stable, anti-pseudomonal 7-acyl side chain of ceftazidime with a novel quaternary ammonium thiomethyl moiety at the 3-position. This architectural design aims to synergize the beta-lactamase stability of third-generation cephalosporins with the enhanced outer-membrane permeability typical of fourth-generation zwitterionic agents. This guide provides a rigorous analysis of its chemical structure, synthetic pathways, and physicochemical properties.

Chemical Identity and Architecture

Nomenclature and Identification

- Common Name: **Cefmepidium** chloride
- CAS Registry Number: 107452-79-9
- Molecular Formula: $C_{23}H_{25}ClN_6O_8S_3$ (as the chloride salt)

- Molecular Weight: ~645.13 g/mol
- IUPAC Name: 1-Methyl-4-[(6R,7R)-7-[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-(2-carboxypropan-2-yloxyimino)acetamido]-2-carboxy-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-en-3-yl)methyl]thio]pyridinium chloride.

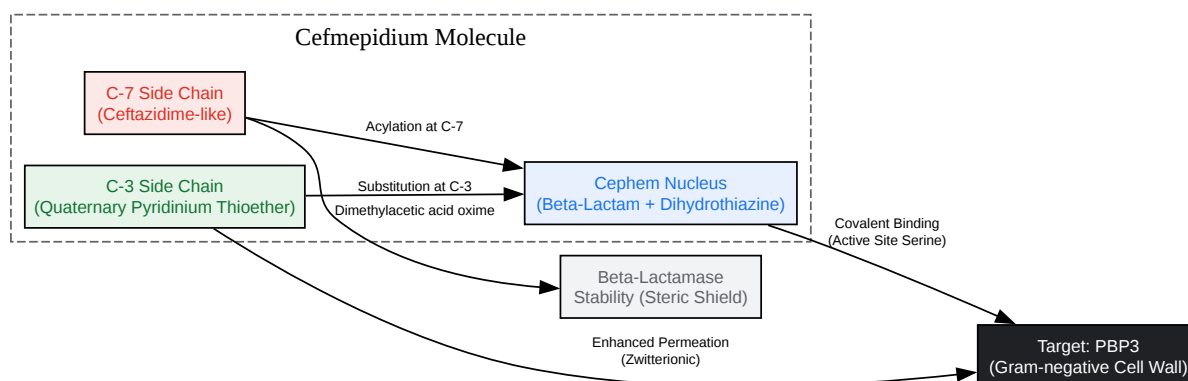
Structural Logic

The molecule is built upon the 7-aminocephalosporanic acid (7-ACA) nucleus, modified at two critical positions to define its pharmacophore:

- C-7 Position (Acyl Side Chain):
 - Moiety: (Z)-2-(2-aminothiazol-4-yl)-2-(1-carboxy-1-methylethoxy)iminoacetyl.[\[1\]](#)
 - Function: This is identical to the side chain of ceftazidime. The bulky dimethylacetic acid oxime group provides significant steric hindrance, protecting the beta-lactam ring from hydrolysis by common plasmid-mediated beta-lactamases (e.g., TEM-1, SHV-1). The aminothiazole ring enhances affinity for Penicillin-Binding Proteins (PBPs), particularly PBP3 in Gram-negative bacteria.
- C-3 Position (Peripheral Side Chain):
 - Moiety: (1-Methylpyridinium-4-yl)thiomethyl.
 - Function: Unlike ceftazidime (which has a pyridinium methyl group) or cefepime (N-methylpyrrolidinium), **cefmepidium** utilizes a thioether linker connecting the cephem core to a quaternary pyridinium ring.
 - Effect: The quaternary nitrogen confers a zwitterionic character (net neutral charge at physiological pH), facilitating rapid diffusion through the porin channels (OmpF/OmpC) of the Gram-negative outer membrane. The thioether linkage modulates the electronic properties of the leaving group during PBP acylation.

Structural Visualization

The following diagram illustrates the modular assembly of **Cefmepidium**, highlighting the functional roles of each domain.



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Figure 1: Modular structural analysis of **Cefmepidium** Chloride, detailing the functional contributions of the C-7 and C-3 substituents.

Physicochemical Properties[2][3][4]

Property	Description	Clinical/Experimental Implication
Physical State	White to pale yellow crystalline powder	Hygroscopic; requires storage under desiccant.
Solubility	Soluble in water, saline; sparingly soluble in ethanol.	Suitable for parenteral (IV/IM) formulation.
pKa Values	~2.6 (COOH), ~3.8 (Aminothiazole), ~7.2 (Oxime COOH)	Exists as a zwitterion at physiological pH (7.4).
Lipophilicity (LogP)	Low (< 0)	High water solubility; low volume of distribution (extracellular fluid).
Stability	pH-dependent; max stability pH 4.0–6.0.	Reconstituted solutions should be used immediately or refrigerated.

Synthetic Methodology

The synthesis of **Cefmepidium** Chloride typically follows a convergent route, avoiding the instability of the quaternary ammonium group until the final stages.

Retrosynthetic Analysis

The molecule is disassembled into three key precursors:

- 7-ACA (7-Aminocephalosporanic acid) - The core scaffold.
- Side Chain A: (Z)-2-(2-aminothiazol-4-yl)-2-(1-carboxy-1-methylethoxy)iminoacetic acid (protected form).
- Side Chain B: 4-Mercapto-1-methylpyridinium chloride (Nucleophile).

Step-by-Step Protocol

Note: This protocol is a generalized high-purity synthesis derived from standard cephalosporin chemistry.

Step 1: Preparation of the C-3 Nucleophile

- React 4-mercaptopyridine with methyl iodide or dimethyl sulfate in acetone.
- Isolate 4-mercapto-1-methylpyridinium iodide/methylsulfate.
- Convert to the chloride salt via ion exchange if necessary.

Step 2: C-7 Acylation

- Activate the C-7 side chain acid (protected as the tert-butyl ester and trityl-amino) using dicyclohexylcarbodiimide (DCC) and 1-hydroxybenzotriazole (HOBt) or as an acid chloride.
- React with 7-ACA in dichloromethane (DCM) or tetrahydrofuran (THF) at 0°C.
- Yields the 7-acylated cephalosporanic acid intermediate.

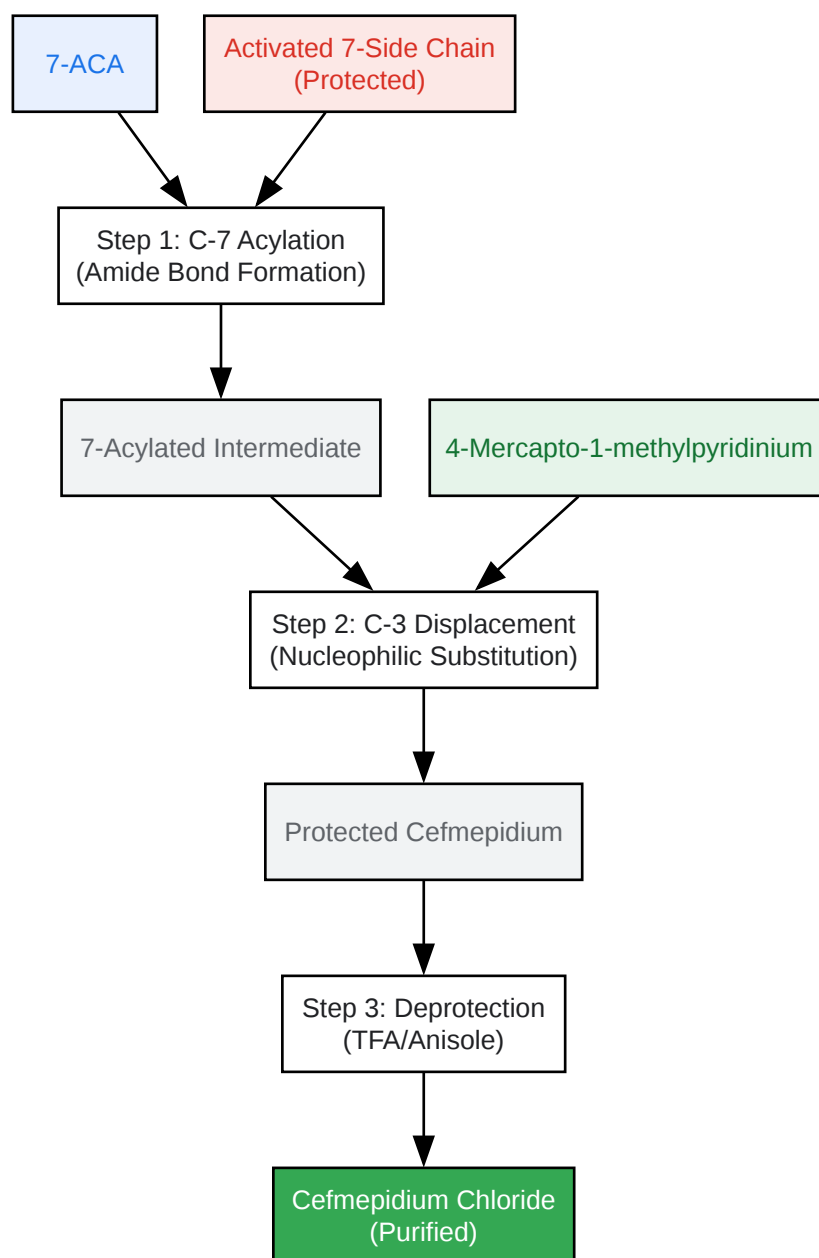
Step 3: C-3 Nucleophilic Displacement

- Dissolve the 7-acylated intermediate in a polar aprotic solvent (e.g., DMF or acetonitrile).
- Add 4-mercapto-1-methylpyridinium chloride (from Step 1).
- Heat gently (40-50°C) or use Lewis acid catalysis (e.g., $\text{BF}_3 \cdot \text{Et}_2\text{O}$) to facilitate the displacement of the 3-acetoxy group by the thiol.
- The sulfur atom attacks the methylene at C-3, displacing acetate.

Step 4: Deprotection and Purification

- Treat the protected intermediate with trifluoroacetic acid (TFA) and anisole (scavenger) to remove the tert-butyl and trityl protecting groups.
- Precipitate the crude product using diethyl ether.

- Purification: Preparative HPLC (C18 column) using an ammonium acetate/acetonitrile gradient.
- Lyophilization: Freeze-dry the fractions to obtain **Cefmepidium** Chloride.



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Figure 2: Convergent synthetic pathway for **Cefmepidium** Chloride.

Pharmacological Mechanism & Profile

Mechanism of Action

Cefmepidium functions as a "suicide substrate" for bacterial Penicillin-Binding Proteins (PBPs).

- **Recognition:** The zwitterionic structure facilitates rapid transit through the outer membrane porins of Gram-negative bacteria.^{[2][3]}
- **Acylation:** The beta-lactam ring mimics the D-Ala-D-Ala terminus of peptidoglycan precursors. The active site serine of the PBP attacks the beta-lactam carbonyl.
- **Inhibition:** The ring opens, covalently modifying the PBP. The bulky C-7 side chain prevents hydrolytic water from entering the active site, blocking deacylation (regeneration) of the enzyme.
- **Lysis:** Inhibition of transpeptidation leads to cell wall weakening and osmotic lysis.

Antibacterial Spectrum

Due to its hybrid structure, **Cefmepidium** exhibits a spectrum similar to Ceftazidime but with potential enhancements:

- **Gram-Negative (Primary Target):** Highly active against *Pseudomonas aeruginosa*, *Escherichia coli*, *Klebsiella* spp., and *Proteus* spp.
- **Gram-Positive:** Moderate activity against *Staphylococcus aureus* (MSSA) and *Streptococcus pneumoniae*. Like Ceftazidime, it generally lacks robust activity against MRSA.
- **Anaerobes:** Limited activity against *Bacteroides fragilis*.

Resistance Stability

- **Beta-Lactamases:** The dimethyl-carboxy-oxime group renders **Cefmepidium** highly resistant to hydrolysis by Class A plasmid-mediated beta-lactamases (TEM, SHV).
- **AmpC:** Like fourth-generation agents, the zwitterionic nature may allow it to retain activity against some AmpC-overproducing strains where earlier generations fail, though it is not immune to hydrolysis by high-level AmpC.

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